

Allyl phenyl sulfide molecular weight and formula

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Compound of Interest

Compound Name: **Allyl phenyl sulfide**

Cat. No.: **B1266259**

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Allyl Phenyl Sulfide: A Physicochemical Overview

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise summary of the key physicochemical properties of **allyl phenyl sulfide**, a compound of interest in various research and development applications.

Core Molecular Information

Allyl phenyl sulfide is an organic sulfur compound with a distinct molecular structure. Its fundamental properties, including molecular weight and formula, are crucial for experimental design, quantitative analysis, and computational modeling.

Table 1: Molecular Properties of **Allyl Phenyl Sulfide**

Property	Value
Molecular Formula	$C_9H_{10}S$ [1] [2] [3] [4]
Molecular Weight	150.24 g/mol [1] [2]
Alternate Names	(Allylthio)benzene, (2-Propen-1-ylthio)benzene [2]
CAS Number	5296-64-0 [2] [3]

The molecular formula, $C_9H_{10}S$, indicates that each molecule of **allyl phenyl sulfide** is composed of nine carbon atoms, ten hydrogen atoms, and one sulfur atom.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) The molecular weight is approximately 150.241 g/mol .[\[3\]](#)[\[4\]](#)[\[5\]](#)

Experimental Considerations

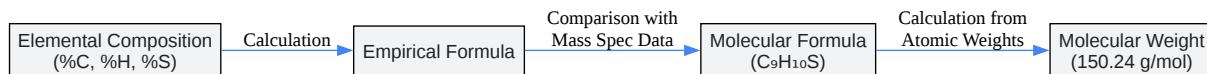
Due to the scope of this document, detailed experimental protocols are not provided. However, the determination of molecular weight and formula for a compound like **allyl phenyl sulfide** is typically achieved through a combination of mass spectrometry and elemental analysis.

Mass Spectrometry: This technique provides a precise mass-to-charge ratio, which directly corresponds to the molecular weight of the compound.

Elemental Analysis: This method determines the percentage composition of each element (carbon, hydrogen, sulfur) in the compound, which is then used to derive the empirical and molecular formulas.

Logical Relationship of Molecular Properties

The relationship between the elemental composition, molecular formula, and molecular weight is a cornerstone of chemical characterization.



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Caption: Workflow for determining molecular formula and weight.

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